

Zhan Catalyst-1B: A Technical Overview

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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Zhan Catalyst-1B is a ruthenium-based olefin metathesis catalyst from the class of **Hoveyda-Grubbs type complexes**. Its key structural differentiator is an **electron-withdrawing dimethylsulfonamide group** attached to the aryl ring of the isopropoxystyrene ligand, which enhances its catalytic activity [1].

The table below summarizes its core chemical and physical properties:

Property	Specification
IUPAC Name	Dichloro(1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)((5-((dimethylamino)sulfonyl)-2-(1-methylethoxy-O)phenyl)methylene-C)ruthenium(II) [1] [2]
Molecular Formula	C ₃₃ H ₄₃ Cl ₂ N ₃ O ₃ RuS [1] [3]
Molar Mass	733.75 g·mol ⁻¹ [1] [3]
CAS Number	918870-76-5 [3] [2]
Appearance	Green solid [1]
Form	Powder [3]

Catalytic Performance and Experimental Data

The catalytic activity of **Zhan Catalyst-1B** has been demonstrated in various metathesis reactions. The following table summarizes quantitative performance data from a study where the catalyst was immobilized on mesoporous molecular sieves (SBA-15), highlighting how activity and metal leaching are influenced by the reaction substrate and solvent [4].

Reaction	Solvent	Initial TOF* (h ⁻¹)	Ru Leaching (% of catalyst content)	Max. Ru in Product (ppm)
RCM of DEDAM	Dichloromethane	~2500	14%	100
RCM of DEDAM	Benzene	~2500	4%	28
RCM of DEDAM	Cyclohexane	~2500	9%	66
RCM of 1,7-octadiene	Cyclohexane	Information missing	0.04%	0.6

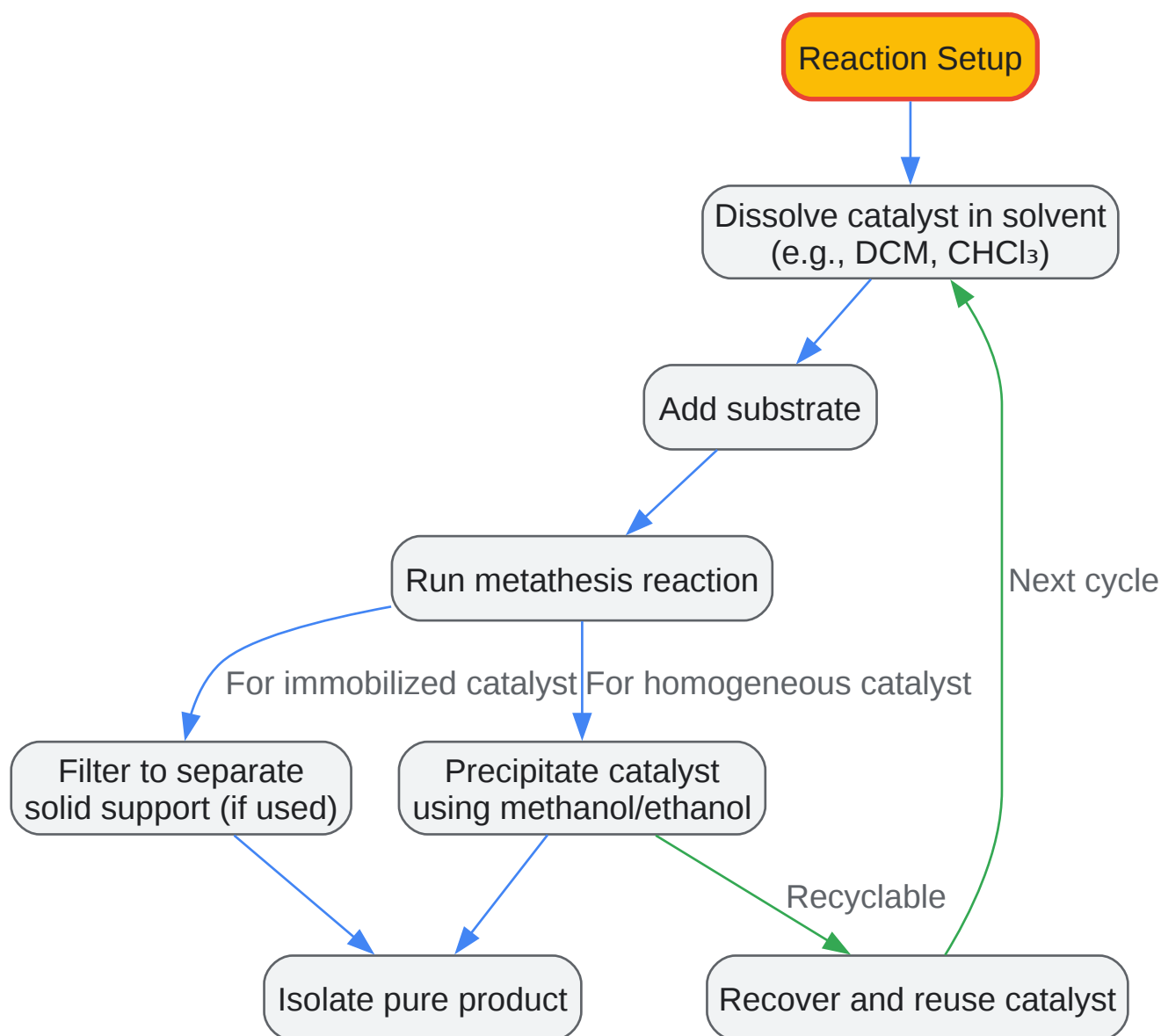
TOF (Turnover Frequency) was calculated at 10 minutes for RCM of DEDAM. Molar ratio substrate/Ru = 600, initial substrate concentration = 0.2 mmol/mL, T = 30 °C [4].

Key Experimental Findings

- **High Activity:** The immobilized **Zhan Catalyst-1B** exhibited very high initial activity in the **Ring-Closing Metathesis (RCM)** of diethyl diallylmalonate (DEDAM), with no decrease in reaction rate compared to the homogeneous catalyst [4].
- **Solvent and Substrate Dependence:** Ru leaching is highly dependent on the solvent and substrate. The lowest leaching (0.04%) was achieved during the RCM of 1,7-octadiene in cyclohexane, which also resulted in a virtually metal-free product (<1 ppm) [4].
- **Reaction Selectivity:** In all tested reactions, including RCM and the self-metathesis of methyl oleate and methyl 10-undecenoate, the catalyst showed nearly **100% selectivity** with no observed side products [4].
- **Recyclability:** A key feature of Zhan catalysts is their potential for recycling. **Zhan Catalyst-1B** is soluble in dichloromethane and chloroform but insoluble in alcohols like methanol, allowing for simple recovery and reuse through precipitation [1].

Proposed Workflow for Using Zhan Catalyst-1B

Based on the available information, the following diagram outlines a general experimental workflow for employing **Zhan Catalyst-1B** in a reaction, highlighting steps for potential catalyst recovery.



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Insights for Research and Development

- **Mechanism and Initiation:** Like other Hoveyda-Grubbs type catalysts, **Zhan Catalyst-1B** operates through a mechanism where the chelating isopropoxystyrene ligand dissociates to initiate the catalytic cycle. The electron-withdrawing sulfonamide group is believed to modulate the catalyst's initiation rate and stability [1].
- **Advantage for Fine Chemicals:** The extremely low levels of ruthenium contamination achievable in the final product, especially under optimized conditions, make this catalyst particularly attractive for applications in **pharmaceutical synthesis** and the production of other fine chemicals where strict metal limits are enforced [4].

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References

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To cite this document: Smolecule. [Zhan Catalyst-1B: A Technical Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6609673#zhan-catalyst-1b-reaction-mechanism>]

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